

Preamble: The Strategic Value of a Bifunctional Scaffold

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Compound of Interest

Compound Name: Homophthalaldehyde

CAS No.: 25705-34-4

Cat. No.: B1209195

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In the landscape of medicinal chemistry and organic synthesis, the strategic selection of starting materials is paramount. Molecules that offer multiple, distinct points for chemical elaboration are invaluable tools for constructing complex molecular architectures.

Homophthalaldehyde (HPA), known systematically as 2-(2-oxoethyl)benzaldehyde, emerges as a preeminent example of such a scaffold. Possessing both an aromatic aldehyde and a more reactive aliphatic aldehyde, HPA is not merely a simple dialdehyde; it is a versatile building block poised for the generation of diverse and biologically relevant heterocyclic systems. This guide provides an in-depth exploration of **Homophthalaldehyde**, moving beyond basic data to offer mechanistic insights, field-proven protocols, and a forward-looking perspective on its application for researchers, scientists, and drug development professionals.

Section 1: Core Physicochemical & Spectroscopic Profile

A foundational understanding of a molecule begins with its intrinsic properties. HPA is a C₉H₈O₂ molecule that presents as a crystalline solid at room temperature. Its bifunctional nature, containing two distinct carbonyl groups, governs its solubility, reactivity, and spectral characteristics.

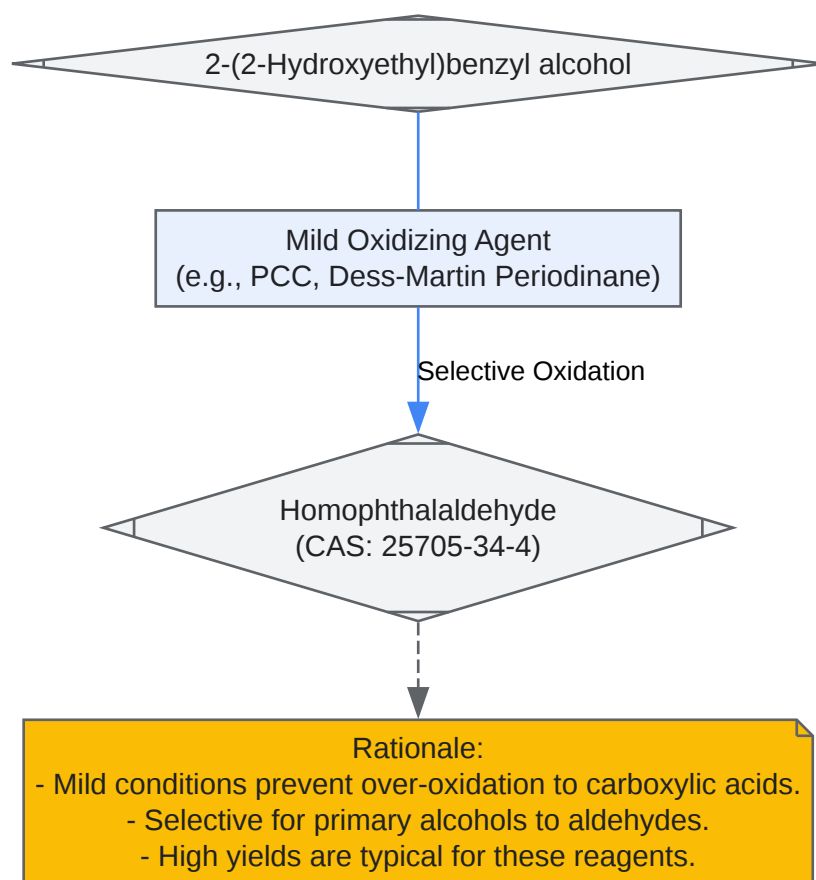
Key Physicochemical Data

The essential properties of **Homophthalaldehyde** are summarized below for quick reference.

Property	Value	Source
CAS Number	25705-34-4	[1]
IUPAC Name	2-(2-oxoethyl)benzaldehyde	[1]
Molecular Formula	C ₉ H ₈ O ₂	[1]
Molecular Weight	148.16 g/mol	[1]
SMILES	<chem>C1=CC=C(C(=C1)CC=O)C=O</chem>	[1]
Topological Polar Surface Area	34.1 Å ²	[1]
XLogP3	1.1	[1]

Chemical Structure

The unique arrangement of the two aldehyde groups—one directly attached to the benzene ring and the other separated by a methylene bridge—is the source of HPA's versatile reactivity.



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Proposed synthesis of HPA via selective oxidation.

Causality Behind Experimental Choice: The selection of a mild oxidizing agent like Pyridinium Chlorochromate (PCC) or Dess-Martin Periodinane (DMP) is critical. Stronger oxidants, such as potassium permanganate or chromic acid, would readily oxidize one or both aldehyde groups to the corresponding carboxylic acids, leading to undesired byproducts. The use of mild, selective reagents ensures the reaction terminates at the aldehyde stage, providing a cleaner product profile and simplifying purification.

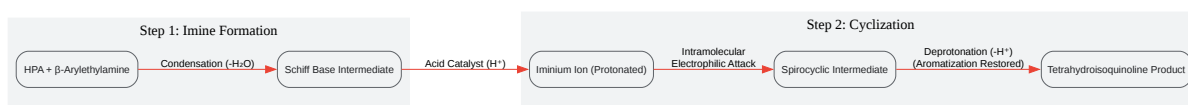
Section 3: Core Reactivity & Mechanistic Insights

The synthetic power of HPA lies in the differential reactivity of its two aldehyde groups and its capacity to participate in powerful cyclization and multi-component reactions.

The Pictet-Spengler Reaction: Gateway to Tetrahydroisoquinolines

The Pictet-Spengler reaction is a cornerstone of alkaloid synthesis, involving the condensation of a β -arylethylamine with an aldehyde, followed by an acid-catalyzed intramolecular cyclization. [2][3] HPA is an exceptional substrate for this transformation.

Mechanism and Chemoselectivity: The reaction proceeds via the formation of a Schiff base, which is then protonated to form a highly electrophilic iminium ion. This intermediate is attacked by the electron-rich aromatic ring of the β -arylethylamine to form the new heterocyclic ring. [3] [4] A key consideration with HPA is chemoselectivity. The aliphatic aldehyde is significantly more electrophilic and less sterically hindered than the aromatic aldehyde. Consequently, under kinetically controlled conditions (e.g., neutral or mildly acidic pH, room temperature), the reaction will overwhelmingly favor attack at the aliphatic aldehyde.



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General workflow of the Pictet-Spengler reaction.

Protocol 1: Representative Pictet-Spengler Synthesis This protocol is a self-validating system; successful formation of the product can be monitored by TLC and confirmed by NMR and MS, which will show the disappearance of the aldehyde signals and the appearance of new aliphatic signals corresponding to the newly formed ring.

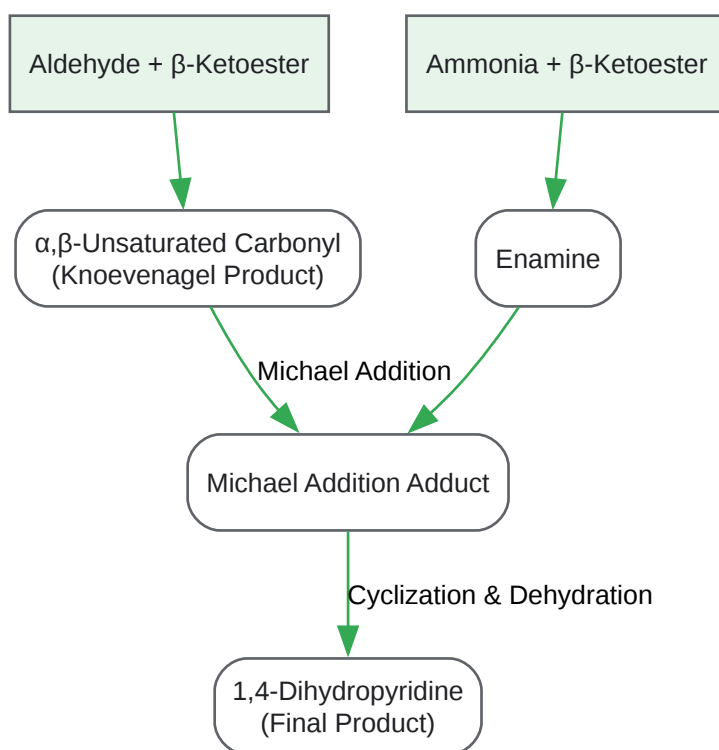
- **Reagent Preparation:** In a round-bottom flask, dissolve 1.0 equivalent of **Homophthalaldehyde** in a suitable solvent (e.g., dichloromethane or toluene).
- **Amine Addition:** Add 1.0 equivalent of the desired β -arylethylamine (e.g., tryptamine or dopamine hydrochloride). Expertise Note: Using a 1:1 stoichiometry favors mono-

condensation at the more reactive aliphatic aldehyde.

- **Catalyst Introduction:** Add the acid catalyst. For robust reactions, trifluoroacetic acid (TFA, 0.1 to 1.0 equivalent) is effective. For sensitive substrates, milder conditions such as heating in a protic solvent like ethanol may suffice. [2]
- **4. Reaction Monitoring:** Stir the reaction at room temperature or gentle heat (40-60 °C). Monitor the reaction progress by Thin Layer Chromatography (TLC), observing the consumption of the starting materials and the formation of a new, typically more polar, product spot.
- **Workup:** Once the reaction is complete, quench the acid with a saturated solution of sodium bicarbonate. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- **Purification:** Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by flash column chromatography on silica gel.

The Hantzsch Dihydropyridine Synthesis

First reported in 1881, the Hantzsch synthesis is a classic multi-component reaction that combines an aldehyde, two equivalents of a β -ketoester (like ethyl acetoacetate), and a nitrogen source (like ammonia or ammonium acetate) to form a 1,4-dihydropyridine (DHP) ring. [5][6] DHPs are a privileged scaffold in medicinal chemistry, most notably as L-type calcium channel blockers used to treat hypertension. [5] **Mechanism:** The reaction proceeds through a series of condensations and additions. One molecule of the β -ketoester condenses with the aldehyde (a Knoevenagel condensation), while a second molecule of the β -ketoester reacts with ammonia to form an enamine. These two intermediates then combine via a Michael addition, followed by cyclization and dehydration to yield the DHP product. [7][8]



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Logical flow of the Hantzsch Dihydropyridine Synthesis.

Protocol 2: Representative Hantzsch Synthesis

- Setup: In a round-bottom flask, combine **Homophthalaldehyde** (1.0 eq.), ethyl acetoacetate (2.0 eq.), and ammonium acetate (1.2 eq.) in a solvent such as ethanol.
- Reaction: Heat the mixture to reflux (approx. 80 °C) and stir. The reaction is often complete within 2-4 hours.
- Monitoring: Progress can be monitored by TLC. The DHP product is typically highly UV-active.
- Isolation: Upon completion, cool the reaction mixture to room temperature. The product often crystallizes directly from the solution. If not, slowly add cold water to induce precipitation.
- Purification: Collect the solid product by vacuum filtration, wash with cold ethanol, and dry. Recrystallization from ethanol can be performed for further purification if necessary.

Section 4: Applications in Drug Discovery & Chemical Biology

HPA's reactivity translates directly into applications at the forefront of modern chemical science.

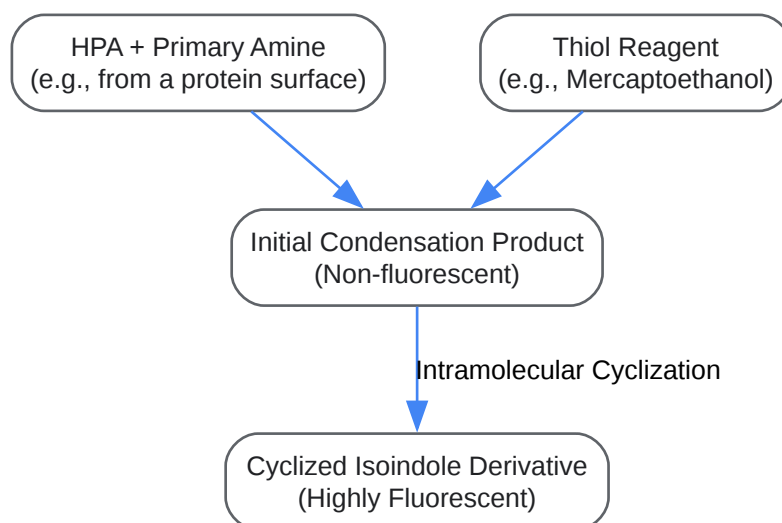
Privileged Scaffold Generation

The products derived from HPA are not random molecules; they belong to classes of compounds with proven biological activity.

- Tetrahydroisoquinolines (from Pictet-Spengler): This core is found in numerous natural products, including morphine and reserpine, and is a staple in modern drug design for targets ranging from opioid receptors to enzymes.
- 1,4-Dihydropyridines (from Hantzsch): This class includes blockbuster drugs like Nifedipine and Amlodipine. [5]The ability to use HPA allows for the introduction of a pendant formylphenyl group, providing an additional handle for further chemical modification or bioconjugation.

Fluorescent Probe Development

Aromatic dialdehydes are known to participate in reactions that generate fluorescent products. A prime example is the reaction of ortho-phthalaldehyde (OPA) with a primary amine and a thiol, which produces a highly fluorescent isoindole derivative. [9][10]This principle can be adapted using HPA.



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Workflow for a potential HPA-based fluorescent probe.

This "turn-on" fluorescence mechanism is ideal for detecting and quantifying primary amines in biological systems, such as monitoring enzymatic reactions or labeling proteins.

Bioconjugation and Linker Chemistry

The aldehyde groups of HPA can be used for covalent ligation to biomolecules. Reductive amination—the reaction of an aldehyde with a primary amine (e.g., the ϵ -amino group of a lysine residue on a protein) followed by reduction with a mild reducing agent like sodium cyanoborohydride—forms a stable secondary amine linkage. The presence of two aldehyde groups allows HPA to act as a potential homobifunctional crosslinker.

Section 5: Safety and Handling

As with all aldehydes, particularly aromatic ones, appropriate safety measures are essential.

- Engineering Controls: Always handle **Homophthalaldehyde** in a well-ventilated chemical fume hood to minimize inhalation of dust or vapors.
- Personal Protective Equipment (PPE): Wear standard PPE, including safety glasses or goggles, a lab coat, and nitrile gloves.
- Handling: Avoid creating dust. If transferring the solid, do so carefully. For reactions, dissolve it in the fume hood.
- Spills: In case of a small spill, absorb with an inert material (e.g., vermiculite) and place in a sealed container for chemical waste disposal.

Conclusion

Homophthalaldehyde (CAS: 25705-34-4) transcends its classification as a simple dialdehyde. It is a strategically designed building block offering chemoselective reactivity that serves as a rapid entry point to privileged heterocyclic scaffolds like tetrahydroisoquinolines and 1,4-dihydropyridines. Its utility extends into the realms of chemical biology for the development of fluorescent probes and bioconjugation reagents. For the researcher engaged in the synthesis

of complex molecules or the drug discovery professional seeking novel scaffolds, a deep understanding of **Homophthalaldehyde**'s properties and reactivity is not just beneficial—it is a competitive advantage.

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